

Chirality and stereochemistry of 3-Hydroxypyrrolidine hydrochloride

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Compound of Interest

Compound Name: 3-Hydroxypyrrolidine hydrochloride

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An In-Depth Technical Guide on the Chirality and Stereochemistry of **3-Hydroxypyrrolidine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

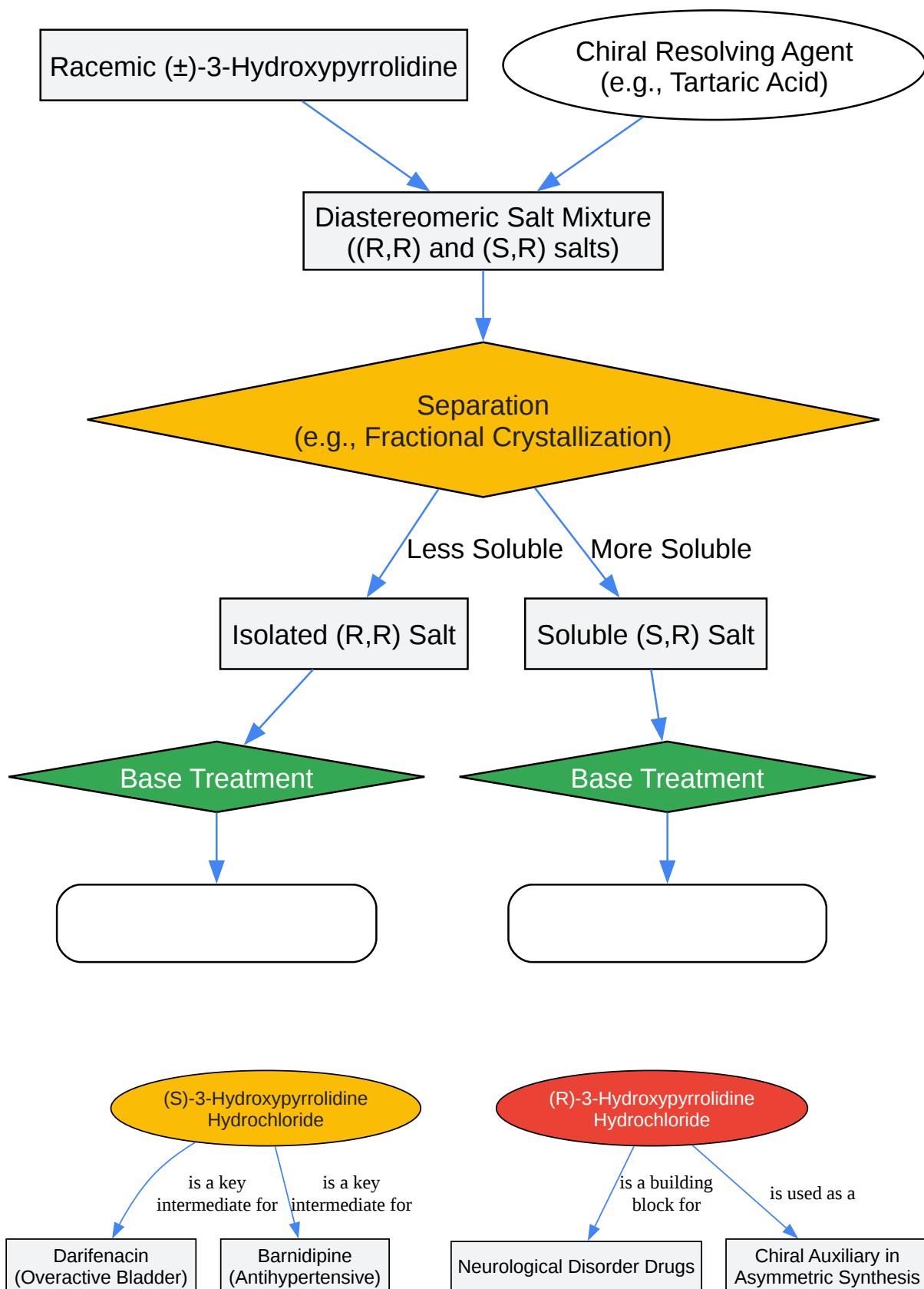
Introduction

3-Hydroxypyrrolidine is a versatile heterocyclic compound that serves as a crucial building block in the synthesis of a wide array of pharmaceutical agents.^[1] Its structure incorporates a five-membered pyrrolidine ring with a hydroxyl group at the 3-position. This substitution creates a chiral center, leading to the existence of two non-superimposable mirror images, or enantiomers: (R)-3-Hydroxypyrrolidine and (S)-3-Hydroxypyrrolidine. The distinct three-dimensional arrangement of these enantiomers is of paramount importance in drug development, as the biological activity and safety profile of a chiral drug are often dictated by a single stereoisomer.^[1] This guide provides a comprehensive overview of the chirality, stereochemistry, synthesis, and characterization of **3-Hydroxypyrrolidine hydrochloride**, a common salt form that enhances the compound's stability and ease of handling.^[2]

Stereoisomers of 3-Hydroxypyrrolidine

The presence of a stereocenter at the C3 carbon results in two enantiomeric forms of 3-Hydroxypyrrolidine. These isomers, (R) and (S), are identical in most of their physical properties but differ in their interaction with plane-polarized light and their biological activity.





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References

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